

Pencycuron-d5 Safety Data Sheet: A Technical Guide

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Compound of Interest

Compound Name: Pencycuron-d5

Cat. No.: B15142454

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Disclaimer: This document is an in-depth technical guide and not a substitute for an official Safety Data Sheet (SDS). A comprehensive, official SDS for **Pencycuron-d5** is not readily available in the public domain. The information presented herein is a consolidation of data from various chemical suppliers and scientific databases. Much of the toxicological and ecological data pertains to the non-deuterated parent compound, Pencycuron, and should be considered as the most relevant available information. Researchers, scientists, and drug development professionals should exercise due caution and refer to the latest official documentation from their chemical supplier.

Chemical Identification and Physical Properties

Pencycuron-d5 is the deuterated form of Pencycuron, a phenylurea fungicide. The deuterium labeling makes it a useful internal standard for quantitative analysis by NMR, GC-MS, or LC-MS and as a tracer in metabolic studies.[1] Pencycuron acts by inhibiting the synthesis of fungal cell walls and is effective against diseases caused by *Rhizoctonia solani* and *Pellicularia* spp.[1][2]

Table 1: Physical and Chemical Properties of **Pencycuron-d5** and Pencycuron

Property	Pencycuron-d5	Pencycuron
Molecular Formula	C ₁₉ H ₁₆ D ₅ ClN ₂ O	C ₁₉ H ₂₁ ClN ₂ O
Molecular Weight	333.87 g/mol	328.84 g/mol [1]
CAS Number	83286-58-2	66063-05-6[1]
Appearance	Solid, White to off-white	Pure white crystalline substance
Melting Point	Not available	129 - 134 °C
Boiling Point	Not available	528.5 °C at 760 mmHg
Density	Not available	1.22 g/cm ³
Water Solubility	Not available	0.3 mg/L at 20 °C
Solubility in Organic Solvents	Soluble in DMSO	Soluble in dichloromethane; slightly soluble in toluene
Vapor Pressure	Not available	5 x 10 ⁻¹⁰ Pa at 20 °C
Octanol/Water Partition Coefficient (log P)	Not available	5.39
Stability	Stable under recommended storage conditions.	Hydrolysis half-life: 280 days at pH 4, 22 years at pH 7, and 17 years at pH 9.

Toxicological Data

Detailed toxicological studies specifically for **Pencycuron-d5** are not publicly available. The data presented below is for the parent compound, Pencycuron. It is generally considered to have low acute toxicity to mammals.

Table 2: Toxicological Data for Pencycuron

Endpoint	Species	Route of Administration	Value	Reference
Acute Oral LD50	Rat, Mouse, Dog	Oral	>5000 mg/kg	
Acute Oral LD50	Cat	Oral	>1000 mg/kg	
Acute Dermal LD50	Rat, Mouse	Dermal	>2000 mg/kg (24 hours)	
Skin Irritation	Not specified	Dermal	No irritation	
Eye Irritation	Not specified	Ocular	No irritation	
Genotoxicity	Human mononuclear white blood cells and hepatocytes (in vitro)	Not applicable	Dose-dependent DNA damage observed in some assays	
Carcinogenicity	Not specified	Not specified	No teratogenic or mutagenic effects reported	
Acceptable Daily Intake (ADI)	Human	Oral	0.2 mg/kg bw/day	
Acceptable Operator Exposure Level (AOEL)	Human	Dermal/Inhalation	0.15 mg/kg bw/day	

A study on the genotoxic effects of pencycuron on human mononuclear white blood cells and HepG2 cells in vitro showed a dose-dependent increase in DNA damage in some, but not all, assays. This suggests a potential for genotoxicity that may warrant further investigation.

Hazard Identification and Safety Precautions

Based on the available data for Pencycuron, the primary hazard is to the aquatic environment.

GHS Classification:

- Hazardous to the aquatic environment, acute hazard: Category 1
- Hazardous to the aquatic environment, long-term hazard: Category 1

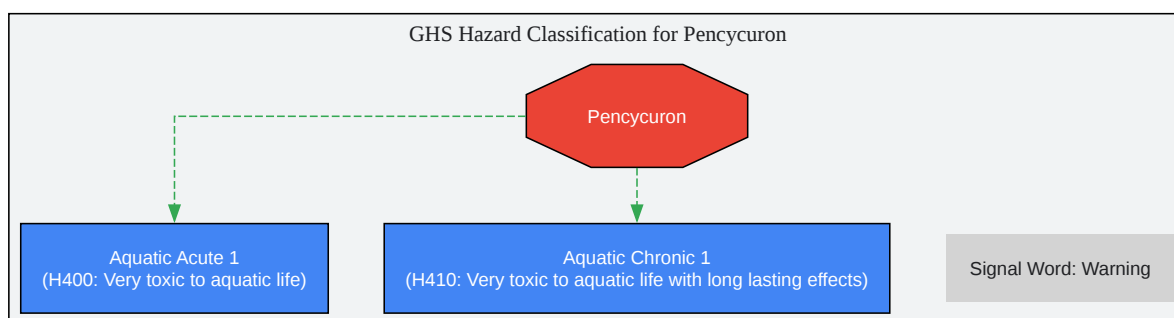
Signal Word: Warning

Hazard Statements:

- H400: Very toxic to aquatic life.
- H410: Very toxic to aquatic life with long lasting effects.

Precautionary Statements:

- P273: Avoid release to the environment.
- P391: Collect spillage.
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.



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Caption: GHS Hazard Classifications for Pencycuron.

Experimental Protocols

Detailed experimental protocols for the safety testing of **Pencycuron-d5** are not available in the public domain. The toxicological data for Pencycuron are likely derived from standardized OECD guidelines for chemical safety testing. Below is a summary of the methodology for a pencycuron residue analysis study, which provides an example of a detailed experimental protocol.

Pencycuron Residue Analysis in Eggplant using LC-MS/MS

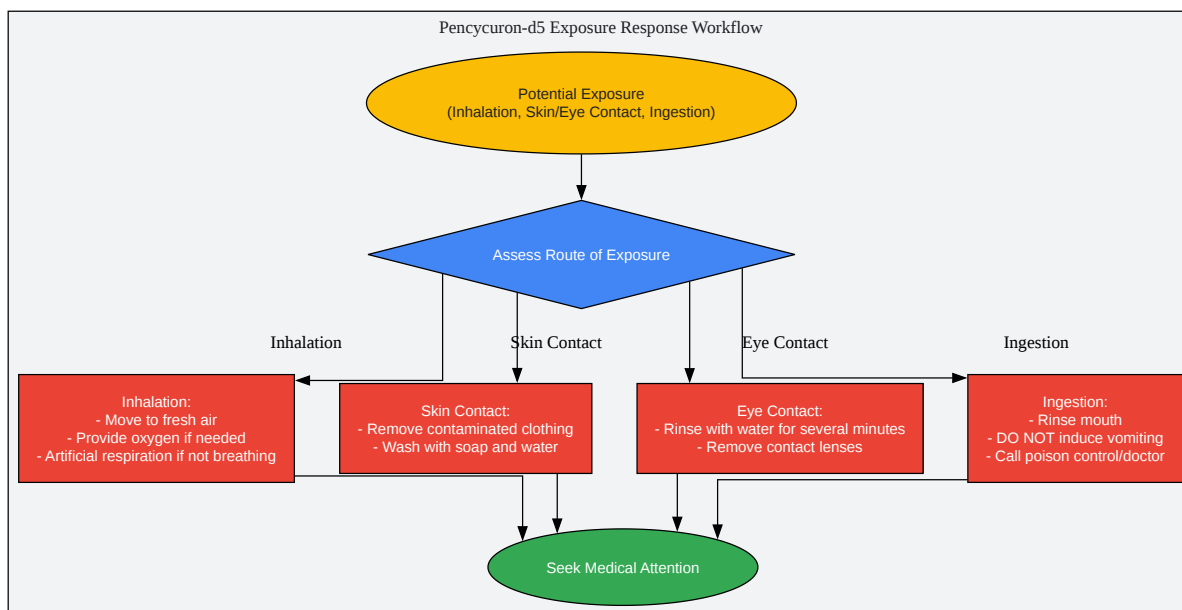
- Objective: To evaluate the residue dynamics of pencycuron in eggplant and establish pre-harvest residue limits.
- Sample Preparation:
 - Homogenize eggplant samples.
 - Extract pencycuron from the homogenized samples using an appropriate solvent.
 - Clean up the extract to remove interfering matrix components using graphitized carbon black (GCB).
- LC-MS/MS Analysis:
 - Instrumentation: Liquid chromatograph coupled with a tandem mass spectrometer (LC-MS/MS).
 - Ionization Mode: Positive ion mode.
 - Precursor Ion: $[M+H]^+$.
 - Product Ions: m/z 125.1 (quantifier) and 218.2 (qualifier).
 - Calibration: A calibration curve was established over a concentration range of 0.005 to 0.5 mg/kg, with a coefficient of determination (r^2) of 0.999.
- Method Validation:

- Limit of Quantification (LOQ): 0.005 mg/kg.
- Recovery: 102.6% to 106.1%.
- Relative Standard Deviation (RSD): 2.3% to 6.4%.

First Aid and Emergency Procedures

In case of exposure to **Pencycuron-d5**, the following first aid measures are recommended based on information for Pencycuron.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
- Skin Contact: Remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention if irritation develops or persists.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately for treatment advice.



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Caption: Workflow for handling potential exposure to **Pencycuron-d5**.

Ecological Information

Pencycuron is classified as very toxic to aquatic life with long-lasting effects. Care should be taken to prevent its release into the environment.

Table 3: Ecotoxicological Data for Pencycuron

Organism	Test Type	Endpoint	Value	Reference
Birds	Chronic	Not specified	Moderately toxic	
Fish	Acute	Not specified	Moderately toxic	
Fish	Chronic	Not specified	Moderately toxic	
Daphnia	Acute	Not specified	Moderately toxic	
Daphnia	Chronic	Not specified	Moderately toxic	
Honeybees	Acute Oral	Not specified	Moderately toxic	
Earthworms	Chronic	Not specified	Moderately toxic	
Persistence	Soil	Moderately persistent		
Persistence	Water	Slightly more persistent than in soil		
Bioaccumulation	Not specified	Not expected to bioaccumulate		

Storage and Handling

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials.
- **Handling:** Avoid contact with skin, eyes, and clothing. Avoid breathing dust. Use only in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety glasses with side shields, and a lab coat. For operations where dust generation is likely, a NIOSH-approved respirator is recommended.

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow product to enter drains, sewers, or waterways.

This technical guide provides a summary of the available safety-related information for **Pencycuron-d5**, primarily based on data for its non-deuterated analogue. It is imperative for all users to consult the official Safety Data Sheet provided by their supplier and to conduct a thorough risk assessment before handling this chemical.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Pencycuron | C₁₉H₂₁ClN₂O | CID 91692 - PubChem [pubchem.ncbi.nlm.nih.gov]
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